

A Comparative Guide: Ba@C74 vs. Empty C74 Fullerene

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Compound of Interest

Compound Name: BA 74

Cat. No.: B1176561

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the properties of the endohedral metallofullerene Barium-encapsulated C74 (Ba@C74) and its empty counterpart, the C74 fullerene. This document summarizes key electronic and structural properties, outlines experimental methodologies for their synthesis and characterization, and presents logical workflows for their analysis.

Executive Summary

The encapsulation of a barium atom within the C74 fullerene cage significantly alters its electronic and structural properties compared to the empty C74 fullerene. The charge transfer from the electropositive barium atom to the fullerene cage in Ba@C74 leads to a more stable electronic structure. In contrast, the empty C74 fullerene is known for its instability due to its open-shell electronic configuration. These differences have profound implications for their potential applications, particularly in fields like drug development where electronic properties and reactivity are crucial.

Data Presentation: Quantitative Properties

The following table summarizes the key electronic and structural properties of Ba@C74 and empty C74 fullerene based on available experimental and theoretical data.

Property	Ba@C74	Empty C74 Fullerene
Electronic Properties		
Ionization Potential	Data not available in search results	7.13 eV (experimental)
Electron Affinity	Data not available in search results	4.03 eV (theoretical)
HOMO-LUMO Gap	Data not available in search results	Data not available in search results
Structural Properties		
Encapsulated Atom	Barium (Ba)	None
Ba Atom Position	Off-center, displaced by approximately 130-150 pm from the geometric center of the C74 cage.[1]	N/A
Shortest Ba-C Distance	265 pm[1]	N/A
Solubility		
General Solubility	Expected to be soluble in organic solvents like carbon disulfide (CS ₂), similar to other metallofullerenes.	Generally low solubility in polar solvents, with good solubility in solvents like carbon disulfide (CS ₂), toluene, and xylene.[2][3][4]
Solubility in CS ₂	Data not available in search results	Data not available in search results

Experimental Protocols

Synthesis of Empty C74 Fullerene

Method: Krätschmer-Huffman DC arc-discharge method.

Procedure:

- Graphite rods are evaporated in a controlled atmosphere of helium gas using a DC arc discharge.
- The resulting soot, containing a mixture of fullerenes, is collected.
- The fullerenes are extracted from the soot using a suitable organic solvent, such as carbon disulfide (CS₂) or toluene.
- High-performance liquid chromatography (HPLC) is then employed to separate the different fullerene species, including C₇₄.

Synthesis of Ba@C₇₄

Method: Radio Frequency (RF) method or modified Krätschmer-Huffman DC arc-discharge method.

Procedure:

- RF Method: Barium and carbon are simultaneously evaporated under a dynamic flow of helium at varying temperatures.^[1]
- Modified Krätschmer-Huffman Method: Graphite rods are drilled and packed with a mixture of barium oxide (BaO) and graphite powder. These composite rods are then used in the arc-discharge process under a helium atmosphere.
- The produced soot containing Ba@C₇₄ is collected.
- Extraction of the metallofullerenes from the soot is carried out using a solvent like carbon disulfide.
- A multi-step HPLC process is utilized to isolate and purify Ba@C₇₄ from the mixture of empty fullerenes and other metallofullerenes.^[1]

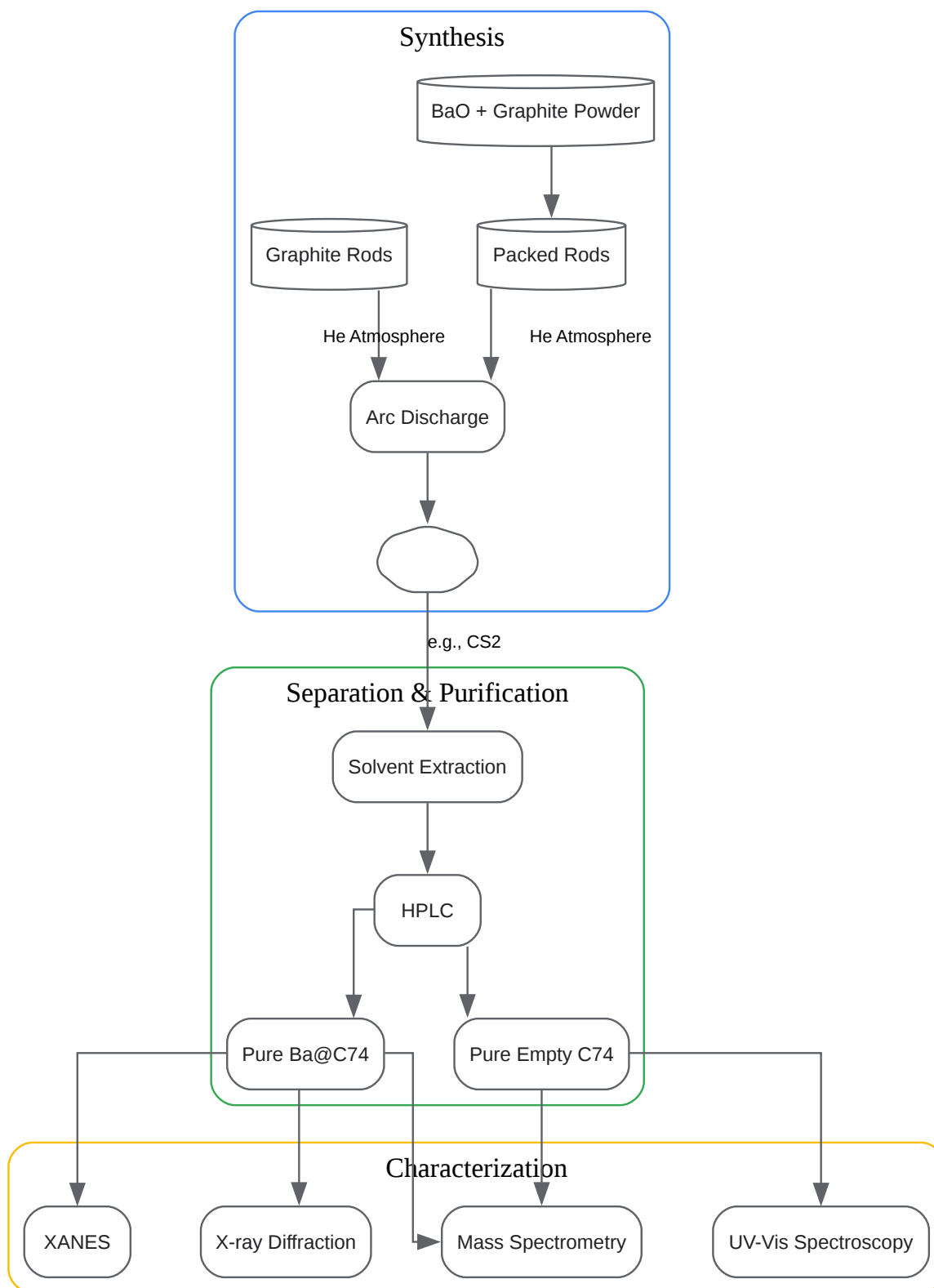
Characterization Methods

- Mass Spectrometry: Used to identify the mass-to-charge ratio of the fullerenes and confirm the presence of Ba@C₇₄ and the absence of other species in the purified samples.

- High-Performance Liquid Chromatography (HPLC): The primary method for the separation and purification of fullerene mixtures.
- Single-Crystal X-ray Diffraction: Provides detailed structural information, including the position of the encapsulated barium atom within the C74 cage.^[1] For this, Ba@C74 is often co-crystallized with a molecule like cobalt(II) octaethylporphyrin (Co(OEP)) in a solvent such as benzene.^[1]
- X-ray Absorption Near Edge Structure (XANES) Spectroscopy: This technique helps to confirm the endohedral nature of the metallofullerene and provides information about the electronic state and local environment of the encapsulated metal atom.^[1]
- UV-Vis-NIR Spectroscopy: Can be used to study the electronic transitions and determine the HOMO-LUMO gap of the fullerenes.
- Cyclic Voltammetry: An electrochemical method to determine the redox potentials, which can be correlated with the HOMO and LUMO energy levels.

Visualizations

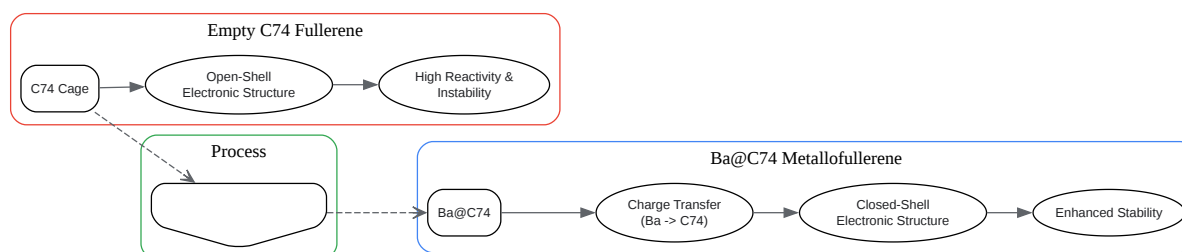
Logical Relationship: Fullerene Synthesis and Characterization Workflow



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Caption: Workflow for the synthesis, separation, and characterization of fullerenes.

Signaling Pathway: Impact of Barium Encapsulation on C74 Properties



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Caption: Encapsulation of barium within the C74 cage alters its electronic properties.

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